

Stability of PF-05180999 in solution and storage conditions

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Compound of Interest

Compound Name: PF-05180999

Cat. No.: B609955

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Technical Support Center: PF-05180999

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and handling of **PF-05180999**. Below you will find frequently asked questions (FAQs), troubleshooting guides, and detailed experimental protocols to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

1. How should I store the solid **PF-05180999** compound?

For optimal stability, the solid compound should be stored under specific conditions.^[1] See the table below for a summary of recommended storage conditions.

2. What is the recommended solvent for preparing stock solutions of **PF-05180999**?

PF-05180999 is soluble in DMSO and ethanol.^[2] For most in vitro applications, DMSO is the recommended solvent for preparing initial stock solutions.^{[1][2]}

3. How should I store stock solutions of **PF-05180999**?

Proper storage of stock solutions is critical to prevent degradation. Recommendations vary slightly between suppliers, but a general guideline is provided in the table below. It is always best to refer to the manufacturer's specific recommendations for your particular batch.

4. Is **PF-05180999** stable at room temperature?

PF-05180999 is considered stable enough for a few weeks during ordinary shipping at ambient temperatures.^[1] However, for long-term storage, it is crucial to follow the recommended temperature guidelines.

5. I see precipitation in my stock solution after thawing. What should I do?

If you observe precipitation or phase separation in your stock solution, you can gently warm the vial and/or use sonication to aid in redissolving the compound. To prevent repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes.

Storage and Handling Summary

Condition	Solid Compound	Stock Solutions
Short-Term Storage	Dry, dark, and at 0 - 4°C (days to weeks) ^[1]	0 - 4°C (days to weeks) ^[1]
Long-Term Storage	-20°C (months to years) ^[1]	-20°C (up to 1 month) or -80°C (up to 6 months)
Recommended Solvents	Not applicable	DMSO (up to 50 mg/mL), Ethanol (up to 50 mM) ^[2]
Shelf Life	>2 years if stored properly ^[1]	Up to 6 months at -80°C

Note: Always refer to the Certificate of Analysis provided by the supplier for batch-specific information.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Inconsistent experimental results	Degradation of PF-05180999 due to improper storage or handling.	Prepare fresh stock solutions from solid compound. Aliquot stock solutions to minimize freeze-thaw cycles. Ensure proper storage temperatures are maintained.
Difficulty dissolving the compound	Incorrect solvent or concentration.	Use a recommended solvent such as DMSO. If solubility issues persist, gentle warming or sonication may help. Ensure you are not exceeding the solubility limit.
Precipitation in working solution	The compound may be less soluble in aqueous solutions.	Prepare fresh working solutions for each experiment. If using a vehicle for in vivo studies, ensure all components are properly mixed in the correct order as described in the protocols below.

Experimental Protocols

Preparation of Formulations for In Vivo Studies

For in vivo experiments, **PF-05180999** can be formulated in various vehicles. Below are three example protocols. It is crucial to add and mix each solvent sequentially to ensure proper dissolution.

Protocol 1: PEG300 and Tween-80 Formulation

- Prepare a stock solution of **PF-05180999** in DMSO (e.g., 25 mg/mL).
- To prepare 1 mL of working solution, add 100 μ L of the DMSO stock solution to 400 μ L of PEG300 and mix thoroughly.

- Add 50 μ L of Tween-80 to the mixture and mix again until uniform.
- Add 450 μ L of saline to adjust the final volume to 1 mL. The final composition will be 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline. This should yield a clear solution with a solubility of at least 2.5 mg/mL.

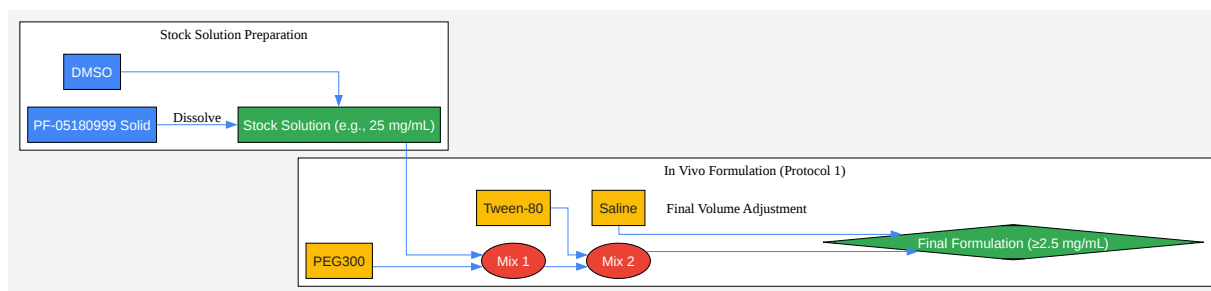
Protocol 2: SBE- β -CD Formulation

- Prepare a stock solution of **PF-05180999** in DMSO (e.g., 25 mg/mL).
- To prepare 1 mL of working solution, add 100 μ L of the DMSO stock solution to 900 μ L of a 20% SBE- β -CD solution in saline.
- Mix thoroughly until a clear solution is obtained. The final composition will be 10% DMSO and 90% (20% SBE- β -CD in Saline), with a solubility of at least 2.5 mg/mL.

Protocol 3: Corn Oil Formulation

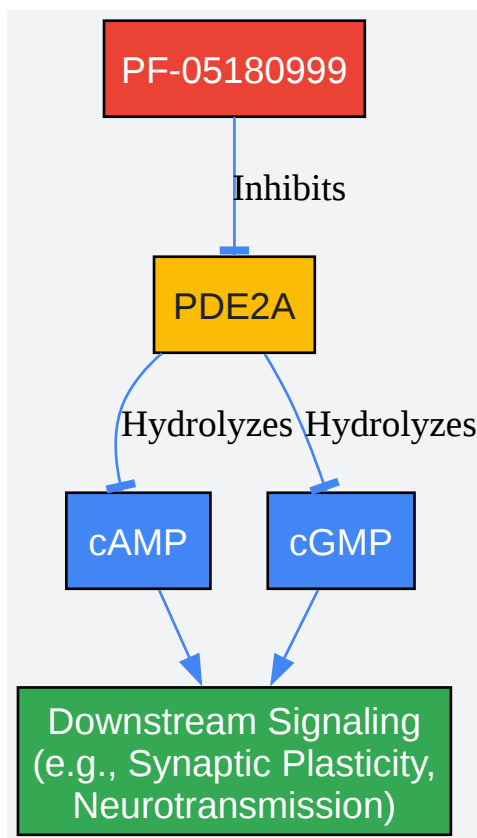
- Prepare a stock solution of **PF-05180999** in DMSO.
- Sequentially add the DMSO stock solution to corn oil to achieve the desired final concentration. The final composition will be 10% DMSO and 90% Corn Oil, with a solubility of at least 2.5 mg/mL.

Visualizations



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Caption: Workflow for preparing an in vivo formulation of **PF-05180999**.



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Caption: Signaling pathway of **PF-05180999** as a PDE2A inhibitor.[1]

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References

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